

# Mass Spectrum of 2-(2-Ethoxyethoxy)ethanol-d5: A Technical Guide

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## Compound of Interest

Compound Name: 2-(2-Ethoxyethoxy)ethanol-d5

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This technical guide provides a detailed analysis of the mass spectrum of deuterated 2-(2-Ethoxyethoxy)ethanol, specifically **2-(2-Ethoxyethoxy)ethanol-d5**. While experimental mass spectral data for the deuterated form is not readily available in public databases, this document deduces the expected mass spectrum based on the known fragmentation patterns of the non-deuterated analogue and related glycol ethers. This guide is intended to aid researchers in identifying this compound and understanding its behavior under electron ionization mass spectrometry.

## Introduction

2-(2-Ethoxyethoxy)ethanol, a member of the glycol ether family, finds wide application as a solvent in various industrial and commercial products.<sup>[1]</sup> Its deuterated isotopologue, **2-(2-Ethoxyethoxy)ethanol-d5**, is a valuable tool in research, particularly in metabolic studies, environmental fate analysis, and as an internal standard in quantitative mass spectrometry. Understanding its mass spectral characteristics is crucial for its unambiguous identification and quantification. This guide will focus on the electron ionization (EI) mass spectrum.

## Predicted Mass Spectrum of 2-(2-Ethoxyethoxy)ethanol-d5

The mass spectrum of the deuterated compound is predicted based on the fragmentation of its non-deuterated counterpart, with the assumption that the five deuterium atoms are located on the terminal ethyl group (C<sub>2</sub>D<sub>5</sub>). The molecular weight of 2-(2-Ethoxyethoxy)ethanol is 134.17 g/mol, while the d<sub>5</sub>-deuterated version has a molecular weight of 139.20 g/mol.

The predicted major fragments for **2-(2-Ethoxyethoxy)ethanol-d<sub>5</sub>** are summarized in the table below, alongside the corresponding fragments for the non-deuterated compound for comparison.

m/z (Non-deuterated)	Proposed Fragment (Non-deuterated)	m/z (d <sub>5</sub> -Deuterated)	Proposed Fragment (d <sub>5</sub> -Deuterated)
134	[CH <sub>3</sub> CH <sub>2</sub> OCH <sub>2</sub> CH <sub>2</sub> OC H <sub>2</sub> CH <sub>2</sub> OH] <sup>+</sup> •	139	[CD <sub>3</sub> CD <sub>2</sub> OCH <sub>2</sub> CH <sub>2</sub> OC H <sub>2</sub> CH <sub>2</sub> OH] <sup>+</sup> •
103	[CH <sub>3</sub> CH <sub>2</sub> OCH <sub>2</sub> CH <sub>2</sub> OC H <sub>2</sub> ] <sup>+</sup>	108	[CD <sub>3</sub> CD <sub>2</sub> OCH <sub>2</sub> CH <sub>2</sub> OC H <sub>2</sub> ] <sup>+</sup>
89	[CH <sub>3</sub> CH <sub>2</sub> OCH <sub>2</sub> CH <sub>2</sub> O] <sup>+</sup>	94	[CD <sub>3</sub> CD <sub>2</sub> OCH <sub>2</sub> CH <sub>2</sub> O] <sup>+</sup>
75	[CH <sub>3</sub> CH <sub>2</sub> OCH <sub>2</sub> ] <sup>+</sup>	80	[CD <sub>3</sub> CD <sub>2</sub> OCH <sub>2</sub> ] <sup>+</sup>
59	[CH <sub>3</sub> CH <sub>2</sub> O] <sup>+</sup>	64	[CD <sub>3</sub> CD <sub>2</sub> O] <sup>+</sup>
45	[CH <sub>2</sub> CH <sub>2</sub> OH] <sup>+</sup>	45	[CH <sub>2</sub> CH <sub>2</sub> OH] <sup>+</sup>
31	[CH <sub>2</sub> OH] <sup>+</sup>	31	[CH <sub>2</sub> OH] <sup>+</sup>

## Experimental Protocols

While a specific experimental protocol for **2-(2-Ethoxyethoxy)ethanol-d<sub>5</sub>** is not available, the following outlines a typical gas chromatography-mass spectrometry (GC-MS) method used for the analysis of glycol ethers, based on established practices.[\[1\]](#)[\[2\]](#)

Gas Chromatography (GC):

- Column: A common choice would be a mid-polar capillary column, such as one with a cyanopropylphenyl stationary phase, suitable for the separation of polar compounds like glycol ethers.[\[1\]](#)

- Injector: Split/splitless injector, typically operated in splitless mode for trace analysis.
- Oven Program: A temperature program starting at a low temperature (e.g., 40 °C) and ramping up to a higher temperature (e.g., 250 °C) to ensure the elution of the analyte.
- Carrier Gas: Helium at a constant flow rate.

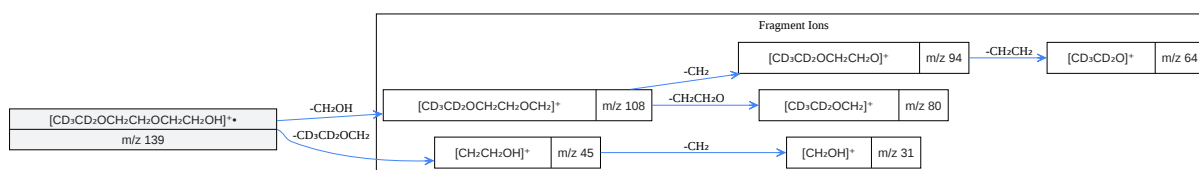
#### Mass Spectrometry (MS):

- Ionization: Electron Ionization (EI) at a standard energy of 70 eV.
- Mass Analyzer: A quadrupole or ion trap mass analyzer.
- Scan Range: A mass-to-charge ratio (m/z) scan range of approximately 30-200 amu would be appropriate to capture the molecular ion and key fragments.

## Fragmentation Pathway Analysis

The fragmentation of 2-(2-Ethoxyethoxy)ethanol and its deuterated analogue under electron ionization is driven by the presence of ether and hydroxyl functional groups. The primary fragmentation mechanisms involve cleavage of C-O and C-C bonds.

The proposed fragmentation pathway for **2-(2-Ethoxyethoxy)ethanol-d5** is depicted in the following diagram:



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Caption: Proposed EI fragmentation of **2-(2-Ethoxyethoxy)ethanol-d5**.

## Conclusion

This guide provides a comprehensive overview of the expected mass spectrum of **2-(2-Ethoxyethoxy)ethanol-d5** based on the established fragmentation patterns of its non-deuterated form. The provided data and fragmentation pathway analysis serve as a valuable resource for researchers in the fields of analytical chemistry, drug metabolism, and environmental science for the identification and characterization of this deuterated compound. The detailed experimental protocol offers a starting point for developing analytical methods for its detection.

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## References

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